

Hexyl Laurate: A Comprehensive Toxicological and Safety Profile for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Hexyl laurate*

Cat. No.: *B1194852*

[Get Quote](#)

Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Hexyl laurate, the ester of hexyl alcohol and lauric acid, is a widely used ingredient in cosmetic and personal care formulations, valued for its emollient and skin-conditioning properties. This technical guide provides an in-depth review of the available toxicological data and the overall safety profile of **hexyl laurate**. The information presented is compiled from regulatory agency databases, scientific literature, and expert panel reviews, including the Cosmetic Ingredient Review (CIR).

Overall, **hexyl laurate** is considered safe for its intended use in cosmetics.^[1] The toxicological profile indicates a low potential for acute toxicity, skin and eye irritation, and skin sensitization. Genotoxicity data for **hexyl laurate** specifically is limited in the public domain; however, the broader class of alkyl esters is not considered to pose a genotoxic risk when formulated to be non-irritating. This document summarizes the key toxicological endpoints, presents available quantitative data in tabular format, details the experimental methodologies of pivotal studies, and provides visualizations of experimental workflows.

Chemical and Physical Properties

Hexyl laurate (CAS No. 34316-64-8) is a clear, colorless to slightly yellow liquid.^[2] It is an ester with the chemical formula $C_{18}H_{36}O_2$.^[2] Its primary functions in cosmetic formulations are as a skin-conditioning agent, emollient, solvent, and viscosity-controlling agent.^{[3][4]}

Toxicological Data Summary

The following tables summarize the available quantitative toxicological data for **hexyl laurate**.

Table 1: Acute Toxicity

Endpoint	Species	Route	Test Guideline	Results	Reference
Acute Oral Toxicity	Mouse (NMRI, male)	Oral	Equivalent to OECD 401	LD50 > 4,300 mg/kg bw	[5]

Table 2: Irritation Potential

Endpoint	Species	Test Guideline	Results	Classification	Reference
Skin Irritation	Rabbit (New Zealand White)	OECD 404	No signs of erythema or edema observed. Mean scores for erythema and edema at 24, 48, and 72 hours were 0.0.	Non-irritating	[6][7]
Eye Irritation	Rabbit	OECD 405	Minimal conjunctival irritation observed at 1 and 24 hours. All eyes appeared normal at the 48-hour observation. No corneal or iridial effects noted.	Minimally irritating	[8]

Table 3: Skin Sensitization

While specific Human Repeated Insult Patch Test (HRIPT) data for **hexyl laurate** was not identified in the reviewed literature, the Cosmetic Ingredient Review (CIR) Expert Panel concluded that alkyl esters, as a class, are safe for use in cosmetics when formulated to be non-irritating.[9] This conclusion is based on the available data for the broader group of alkyl esters. A general methodology for an HRIPT is provided below.

Endpoint	Species	Test Guideline/Method	General Finding for Alkyl Esters
Skin Sensitization	Human	Human Repeated Insult Patch Test (HRIPT)	Considered non-sensitizing when formulated to be non-irritating.[9]

Table 4: Genotoxicity

Specific genotoxicity studies for **hexyl laurate**, such as the Ames test or an in vitro chromosomal aberration test, were not found in the publicly available literature. The safety assessment of the alkyl esters group by the CIR did not indicate a genotoxic concern.[9] Standard methodologies for these assays are outlined below.

Endpoint	Test System	Test Guideline	General Expectation for Alkyl Esters
Bacterial Reverse Mutation	Salmonella typhimurium and/or Escherichia coli	OECD 471	Not expected to be mutagenic.
In Vitro Chromosomal Aberration	Cultured mammalian cells (e.g., CHO, human lymphocytes)	OECD 473	Not expected to induce chromosomal aberrations.

Experimental Protocols

Acute Oral Toxicity Study (as per OECD 401 equivalent)

- Objective: To determine the acute oral toxicity of **hexyl laurate** in mice.
- Test Substance: **Hexyl laurate**.
- Test System: Male NMRI mice, with a body weight of approximately 21 g at the start of the study.[5]

- Methodology: A limit test was conducted. A single dose of 5 mL/kg body weight (bw), which was converted to 4,300 mg/kg bw based on a density of 0.87 g/mL, was administered orally to a group of 5 male mice.^[5] The substance was administered unchanged, without a vehicle.^[5] The animals were observed for mortality and clinical signs of toxicity.
- Observations: Animals were observed for mortality and significant clinical reactions.^[5]
- Results: No mortality occurred during the study period. There was a significant absence of adverse clinical reactions.^[5] The acute oral LD50 was determined to be greater than 4,300 mg/kg bw.^[5]

Acute Dermal Irritation/Corrosion Study (as per OECD 404)

- Objective: To assess the potential of a test substance to cause skin irritation or corrosion.
- Test Substance: 0.5 mL of the test substance.
- Test System: Three young adult New Zealand White rabbits.^[6]
- Methodology: The test substance was applied topically to a small area of intact skin (approximately 6 cm²) on each rabbit under a semi-occlusive patch.^{[3][6]} The duration of the application was 4 hours.^[6] Untreated skin on the same animal served as a control. After the exposure period, the patches and any residual test substance were removed.
- Observations: The skin was examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.^{[6][10]} Dermal reactions were scored according to a standardized grading system (e.g., Draize scale).
- Evaluation: The mean scores for erythema and edema at 24, 48, and 72 hours were calculated for each animal. For **hexyl laurate**, these scores were 0.0, indicating no irritation.^{[6][7]}

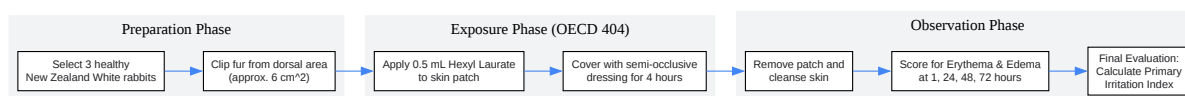
Acute Eye Irritation/Corrosion Study (as per OECD 405)

- Objective: To determine the potential of a test substance to cause eye irritation or corrosion.

- Test Substance: 0.1 mL of the test substance.
- Test System: Three healthy adult albino rabbits with no pre-existing eye defects.[8]
- Methodology: A single dose of the test substance was instilled into the conjunctival sac of one eye of each rabbit.[11] The eyelids were held together for a short period to prevent loss of the substance. The other eye remained untreated and served as a control.
- Observations: The eyes were examined for effects on the cornea (opacity), iris, and conjunctivae (redness, chemosis, discharge) at 1, 24, 48, and 72 hours after instillation.[8] [12] Ocular lesions were scored using a standardized system.
- Results: For a substance similar in profile to **hexyl laurate**, minimal conjunctival irritation was observed at 1 and 24 hours, with all eyes returning to normal by the 48-hour observation.[8] No corneal or iridial effects were noted.[8] This corresponds to a classification of "minimally irritating." [8]

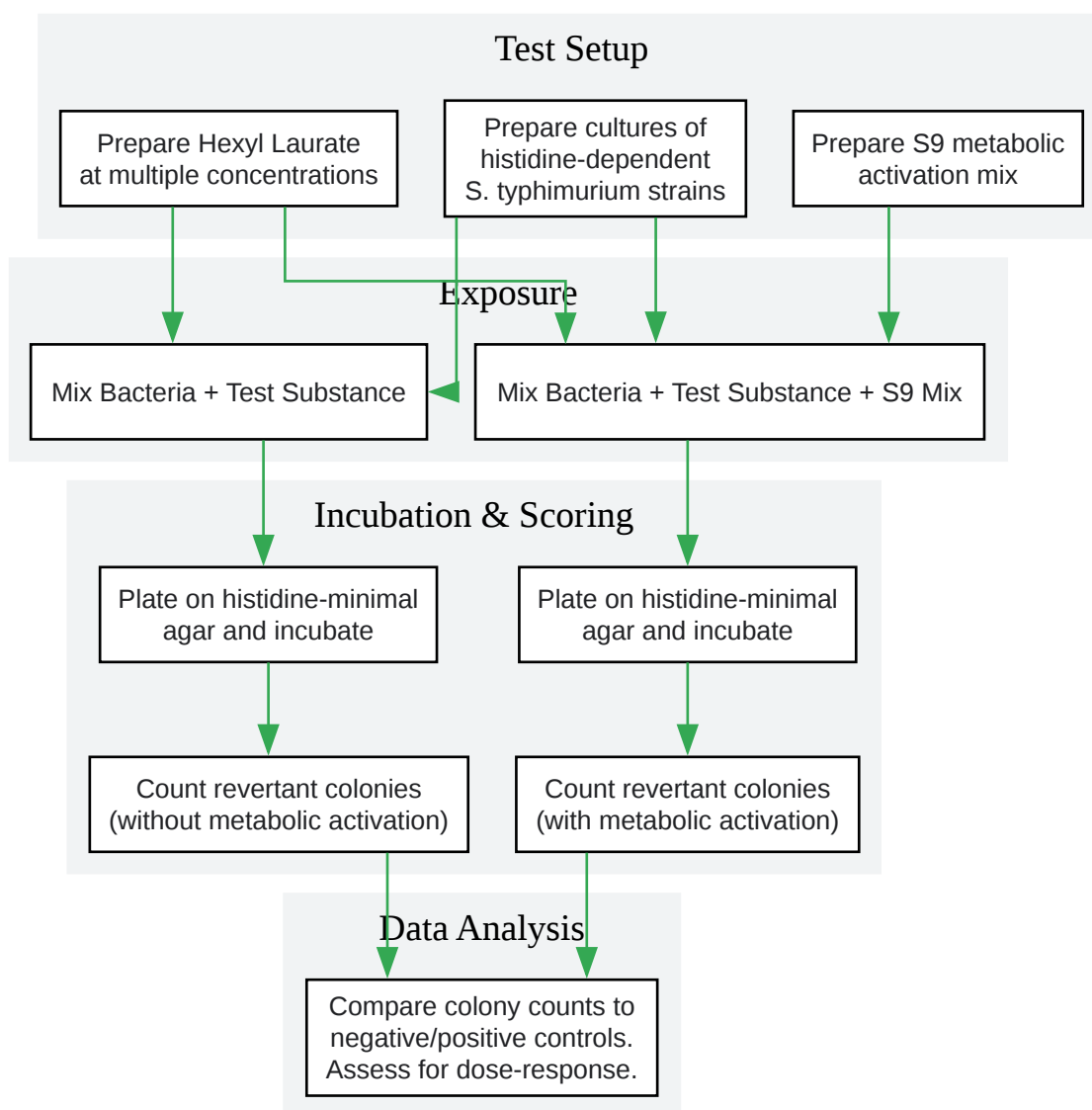
Visualizations

The following diagrams illustrate standardized experimental workflows relevant to the toxicological assessment of cosmetic ingredients.



[Click to download full resolution via product page](#)

Caption: Workflow for an Acute Dermal Irritation Study (OECD 404).



[Click to download full resolution via product page](#)

Caption: Generalized Workflow for a Bacterial Reverse Mutation (Ames) Test (OECD 471).

Discussion and Conclusion

The available toxicological data on **hexyl laurate** indicate a low hazard profile. The acute oral toxicity is low, with an LD50 in mice greater than 4,300 mg/kg bw.[5] It is considered non-irritating to the skin and at most minimally irritating to the eyes in animal studies.[6][7][8]

While specific sensitization and genotoxicity data for **hexyl laurate** are not readily available in the public domain, the comprehensive safety assessment of alkyl esters by the Cosmetic

Ingredient Review (CIR) Expert Panel provides strong supporting evidence for its safety.[9] The CIR concluded that alkyl esters are safe as used in cosmetic formulations when they are formulated to be non-irritating.[9] This conclusion was reached by leveraging data from the broader category of alkyl esters, a scientifically accepted practice known as "read-across," where toxicological data for a substance is inferred from structurally similar chemicals.[13]

Based on the collective evidence, **hexyl laurate** is considered safe for use in cosmetic and personal care products under the current practices of use and concentration. It presents a low risk of adverse health effects to consumers. As with all cosmetic ingredients, formulations should be developed to be non-irritating to ensure product safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. daikinchemicals.com [daikinchemicals.com]
- 2. chemview.epa.gov [chemview.epa.gov]
- 3. oecd.org [oecd.org]
- 4. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
- 5. downloads.regulations.gov [downloads.regulations.gov]
- 6. downloads.regulations.gov [downloads.regulations.gov]
- 7. chemview.epa.gov [chemview.epa.gov]
- 8. daikinchemicals.com [daikinchemicals.com]
- 9. cir-safety.org [cir-safety.org]
- 10. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 11. Fragrance Skin Sensitization Evaluation and Human Testing: 30-Year Experience - PMC [pmc.ncbi.nlm.nih.gov]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. cir-safety.org [cir-safety.org]

- To cite this document: BenchChem. [Hexyl Laurate: A Comprehensive Toxicological and Safety Profile for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194852#toxicological-data-and-safety-profile-of-hexyl-laurate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com